

Technical Support Center: 3-Fluorophenethylamine (3-FPEA)

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Compound of Interest

Compound Name: 3-Fluorophenethylamine

Cat. No.: B1297878

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and troubleshooting of **3-Fluorophenethylamine (3-FPEA)** to ensure experimental integrity and safety.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **3-Fluorophenethylamine (3-FPEA)**?

A1: For long-term stability, 3-FPEA should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.^{[1][2]} To prevent degradation from atmospheric components, storing under an inert atmosphere, such as argon or nitrogen, is highly recommended.^[3] The compound should be protected from light by using an amber or opaque vial and stored away from incompatible materials like strong oxidizing agents.^{[2][4]} For extended storage, refrigeration (2-8°C) or freezing ($\leq -20^{\circ}\text{C}$) is advisable.^[4]

Q2: My 3-FPEA, which was a colorless liquid, has turned yellow or brown. Can I still use it?

A2: Discoloration is a common sign of degradation, specifically oxidation.^[4] The amine group in phenethylamines is susceptible to oxidation from exposure to air and light, which can form colored impurities.^[4] Using a discolored compound is not recommended as the presence of these impurities can lead to inaccurate and unreliable experimental results. It is best to discard the compromised material and use a fresh, properly stored stock.^[4]

Q3: I see a solid precipitate has formed in my container of liquid 3-FPEA. What is it and what should I do?

A3: Phenethylamines are basic compounds and can react with carbon dioxide (CO₂) from the air to form a carbamate salt, which often appears as a solid precipitate.[4][5] While the remaining liquid may still be pure, the solid is an impurity. To avoid this, always handle the compound under an inert gas and ensure the container is sealed tightly with a high-quality cap immediately after use.[4] Storing the container in a desiccator can also help minimize exposure to atmospheric CO₂ and moisture.[4]

Q4: I'm getting inconsistent results in my biological or chemical assay. Could it be related to the 3-FPEA?

A4: Yes, inconsistent results can often be traced back to the integrity of the reagents. If the 3-FPEA has degraded due to improper storage (see Q2 and Q3), the actual concentration of the active compound in your stock solution will be lower than calculated, and impurities could interfere with your experiment. Always use a fresh, properly stored compound and prepare stock solutions just before use whenever possible. If you suspect degradation, performing a purity analysis (e.g., via HPLC) on your stock is recommended.

Q5: What are the primary safety precautions for handling 3-FPEA?

A5: **3-Fluorophenethylamine** is classified as a corrosive substance that can cause severe skin burns and serious eye damage.[1][2] It is also combustible.[1] Always handle this chemical in a well-ventilated area or a chemical fume hood.[1][6] Personal protective equipment (PPE) is mandatory, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1][2] Avoid inhaling vapors and any direct contact with skin or eyes.[1] In case of contact, immediately rinse the affected area with plenty of water for at least 15 minutes and seek medical attention.[2]

Compound Data and Storage Summary

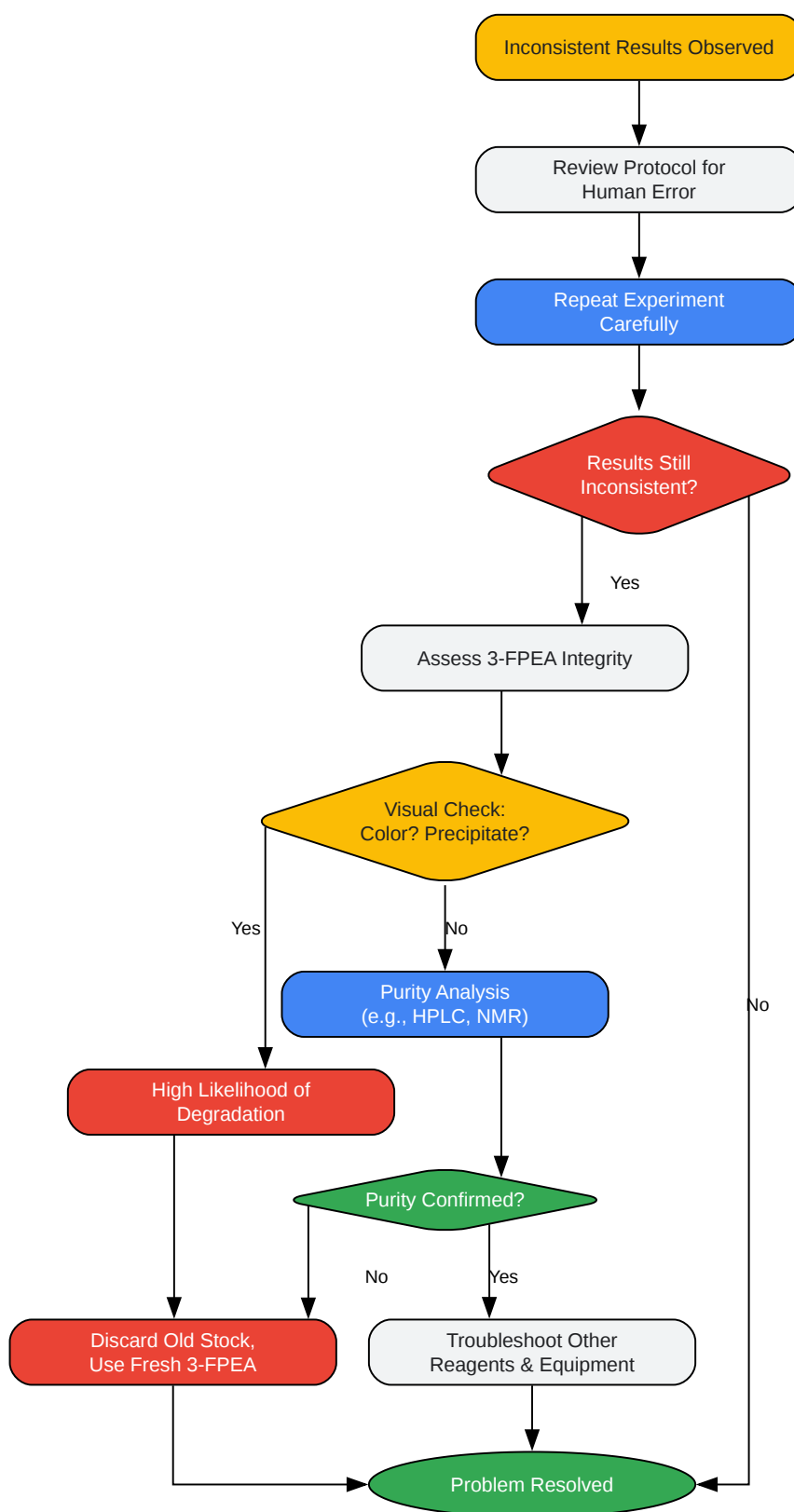
The following table summarizes key physical properties and recommended storage conditions for 3-FPEA.

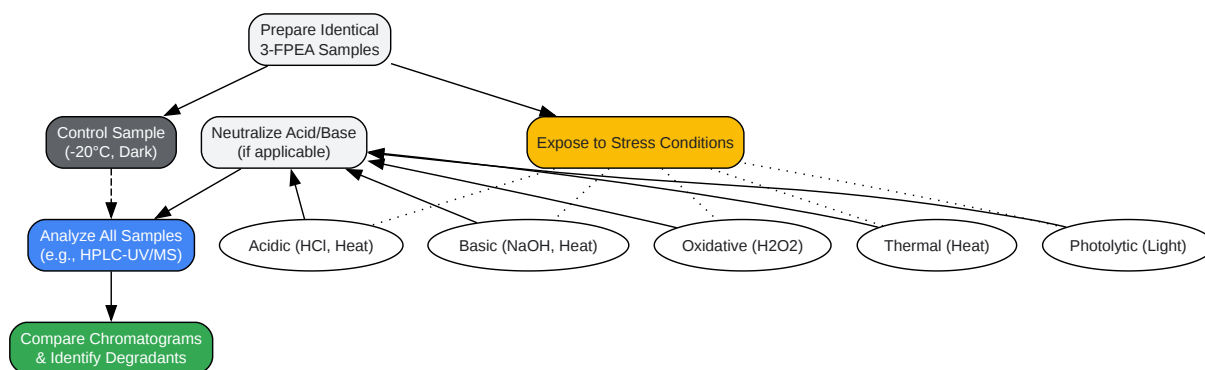
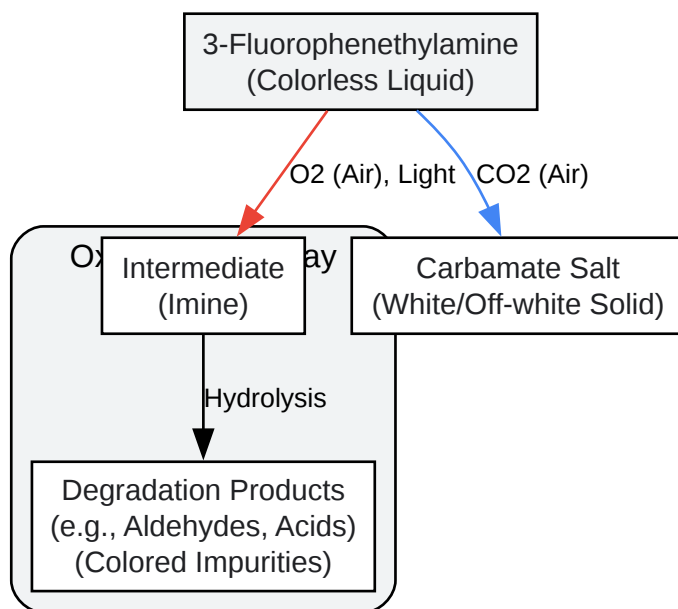
Property	Value	Citation(s)
Chemical Formula	C ₈ H ₁₀ FN	[7]
Molecular Weight	139.17 g/mol	[7]
Appearance	Colorless to light yellow liquid	[8]
Density	1.066 g/mL at 25 °C	[9]
Boiling Point	87 °C at 15 mmHg	[9]
Flash Point	83 °C (181.4 °F) - closed cup	[9]
Primary Hazards	Skin Corrosion (Category 1B), Serious Eye Damage, Combustible	[1][2]
Recommended Storage	Cool (2-8°C), dry, dark place, under inert atmosphere (N ₂ or Ar)	[1][2][4]
Incompatibilities	Strong oxidizing agents, strong acids, acid chlorides, CO ₂	[2]

Troubleshooting Guides

Investigating Inconsistent Experimental Results

Unexpected or irreproducible results are a common challenge in research. This decision tree provides a logical workflow to diagnose the potential source of the issue when using 3-FPEA.





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